

Measuring Volanesorsen Concentration in Plasma: Application Notes and Protocols

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Compound of Interest

Compound Name: Volanesorsen

CAS No.: 915430-78-3

Cat. No.: B15612572

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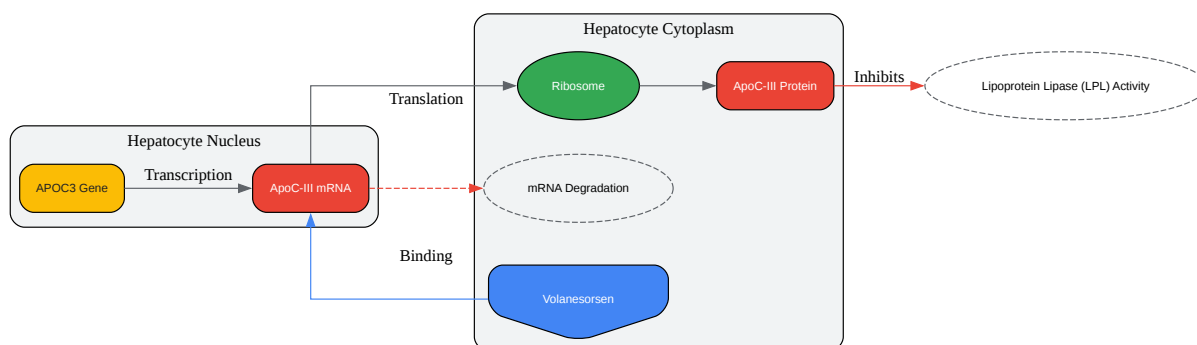
Introduction

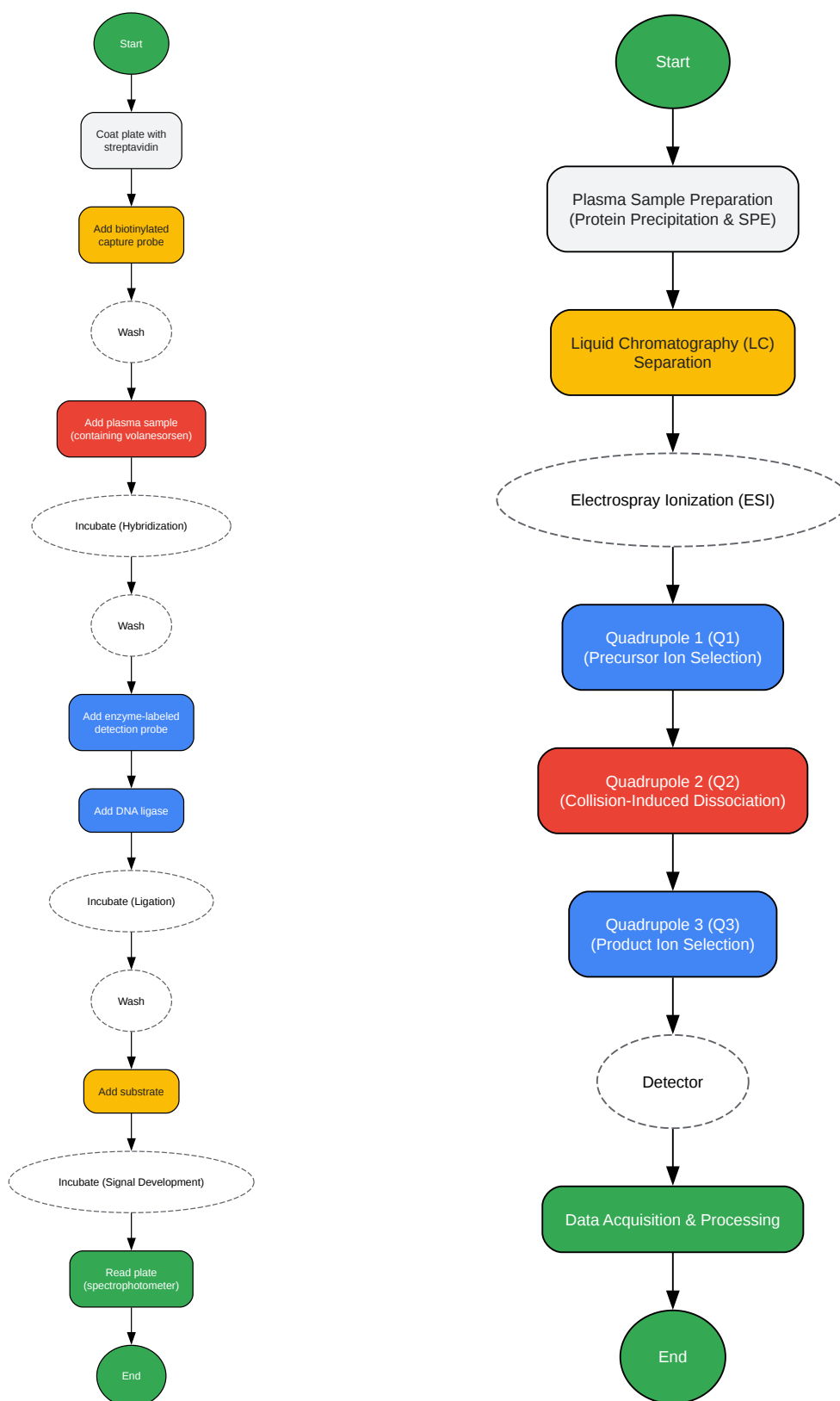
Volanesorsen (marketed as Waylivra) is an antisense oligonucleotide designed to inhibit the synthesis of apolipoprotein C-III (apoC-III), a key regulator of triglyceride metabolism.^{[1][2][3][4]} It is used to treat familial chylomicronemia syndrome (FCS), a rare genetic disorder characterized by severe hypertriglyceridemia.^{[3][5]} Accurate measurement of **volanesorsen** concentration in plasma is crucial for pharmacokinetic (PK) and pharmacodynamic (PD) studies, enabling the optimization of dosing regimens and the assessment of therapeutic efficacy and safety.

These application notes provide detailed protocols for two established methods for quantifying **volanesorsen** in plasma: a Hybridization-Ligation Enzyme-Linked Immunosorbent Assay (ELISA) and a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.

Mechanism of Action of Volanesorsen

Volanesorsen is a synthetic antisense oligonucleotide that selectively binds to the messenger RNA (mRNA) of apoC-III in the liver.^[2]^[3] This binding event prevents the translation of apoC-III protein. The reduction in apoC-III levels leads to increased activity of lipoprotein lipase (LPL), an enzyme responsible for the breakdown of triglycerides, resulting in lower plasma triglyceride levels.^[2]^[6]





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